

# Geochemical behavior of cadmium and zinc in soil

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An In-depth Technical Guide to the Geochemical Behavior of Cadmium and Zinc in Soil

## Introduction

Cadmium (Cd) and Zinc (Zn) are heavy metals that often coexist in the environment due to their similar chemical properties.[1] While Zn is an essential micronutrient for plants and microorganisms, Cd is a non-essential and highly toxic element that poses significant risks to ecosystems and human health through the food chain.[2][3] Understanding the geochemical behavior of these two metals in soil is critical for assessing their environmental risk, developing effective remediation strategies, and ensuring food safety.

This technical guide provides a comprehensive overview of the sources, speciation, mobility, and bioavailability of Cd and Zn in the soil environment. It details the key factors influencing their behavior, outlines common experimental protocols for their study, and presents quantitative data and conceptual models to aid researchers and environmental scientists.

## Sources of Cadmium and Zinc in Soil

The presence of Cd and Zn in soils originates from both natural (geogenic) and human-induced (anthropogenic) sources.

- **Geogenic Sources:** The primary natural source of Cd and Zn is the weathering of parent rocks and minerals.[4] Cd is often found in association with zinc ores, such as sphalerite (ZnS).[5] Consequently, soils derived from parent materials rich in these minerals naturally

have higher background concentrations of both elements.[6] Other natural sources include volcanic emissions, forest fires, and airborne soil particles.[4]

- **Anthropogenic Sources:** Human activities have significantly increased the concentration of Cd and Zn in many agricultural and industrial soils. Key sources include:
  - **Industrial Emissions:** Mining and smelting of non-ferrous metals are major contributors to soil contamination.[7][8][9] Atmospheric deposition of dust and aerosols from these facilities can lead to high concentrations of Cd and Zn in surrounding areas.[9]
  - **Agricultural Practices:** Phosphate fertilizers can contain significant amounts of Cd as an impurity, leading to its gradual accumulation in agricultural soils over time.[5][10] The application of livestock manures and sewage sludge (biosolids) can also introduce both Cd and Zn to the soil.[4][5]
  - **Waste Disposal:** The disposal of industrial and municipal wastes, including Cd-Ni batteries and galvanized materials, can be a localized source of contamination.[5]

## Geochemical Processes and Speciation

The environmental impact of Cd and Zn is determined not by their total concentration, but by their chemical form or "speciation," which controls their solubility, mobility, and bioavailability. [10] The distribution of these metals among different soil fractions is a dynamic process governed by adsorption/desorption, precipitation/dissolution, and complexation reactions.

In the soil solution, Cd and Zn primarily exist as free divalent cations ( $\text{Cd}^{2+}$  and  $\text{Zn}^{2+}$ ). [11][12] [13] The proportion of these free ions can range widely, with  $\text{Cd}^{2+}$  often constituting 42-82% of the dissolved fraction and  $\text{Zn}^{2+}$  accounting for 2-72%. [11] The remainder is complexed with inorganic ligands (e.g.,  $\text{Cl}^-$ ,  $\text{SO}_4^{2-}$ ) or dissolved organic carbon (DOC). [14]

In the solid phase, Cd and Zn are partitioned into several fractions:

- **Exchangeable:** Metals loosely held by electrostatic forces on the surfaces of clay minerals and organic matter. This fraction is considered readily available for plant uptake.
- **Carbonate-bound:** Metals co-precipitated with or adsorbed to carbonate minerals. This fraction is sensitive to changes in pH.

- Fe-Mn Oxide-bound: Metals adsorbed to or occluded within iron and manganese oxides and hydroxides. This fraction is sensitive to redox conditions.
- Organic Matter-bound: Metals complexed with soil organic matter, particularly humic and fulvic acids.[\[15\]](#)[\[16\]](#)
- Residual: Metals incorporated into the crystal lattice of primary and secondary minerals. This fraction is generally considered non-bioavailable.

The relative distribution of Cd and Zn among these fractions determines their potential mobility. Cd is generally more mobile and bioavailable than Zn, with a larger proportion typically found in the more labile exchangeable and carbonate-bound fractions.[\[8\]](#)

## Factors Influencing Geochemical Behavior

Several soil properties interact to control the speciation, mobility, and bioavailability of Cd and Zn.

### Soil pH

Soil pH is the most critical factor. A decrease in pH (increased acidity) leads to:

- Increased Solubility: Lower pH increases the competition between protons ( $H^+$ ) and metal cations ( $Cd^{2+}$ ,  $Zn^{2+}$ ) for binding sites on soil colloids, leading to the desorption of metals into the soil solution.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Enhanced Mobility and Bioavailability: The higher concentration of free metal ions in the soil solution at low pH increases their mobility and potential for plant uptake and leaching.[\[20\]](#)[\[21\]](#)[\[22\]](#) Conversely, increasing soil pH, for instance through liming, reduces the solubility and bioavailability of Cd and Zn by promoting their adsorption and precipitation.[\[21\]](#)[\[23\]](#)

### Soil Organic Matter (SOM)

Soil organic matter plays a dual role. It can:

- Increase Adsorption: SOM possesses numerous functional groups (e.g., carboxyl, hydroxyl) that can bind Cd and Zn, forming stable complexes and reducing their concentration in the

soil solution.[24] Particulate organic matter (POM) has been shown to be particularly enriched in Cd and Zn.[15][16]

- Increase Mobility: Dissolved organic carbon (DOC) can form soluble organo-metal complexes, which can enhance the mobility of Cd and Zn in the soil profile.[14]

## Clay Minerals and Fe/Mn Oxides

Clay minerals and iron/manganese oxides provide significant surface area for the adsorption of Cd and Zn.[25] The cation exchange capacity (CEC) of a soil, which is largely determined by its clay and organic matter content, is a key indicator of its ability to retain these metals.[26]

## Redox Potential (Eh)

In flooded or anaerobic soils, the redox potential decreases. Under reducing conditions, sulfate ( $\text{SO}_4^{2-}$ ) can be reduced to sulfide ( $\text{S}^{2-}$ ), leading to the precipitation of highly insoluble metal sulfides like CdS and ZnS, which significantly reduces their bioavailability.[5] When the soil is re-aerated, these sulfides can oxidize, releasing Cd and Zn back into the soil solution.[5]

## Competitive Interactions

Due to their similar ionic radii and chemical properties,  $\text{Cd}^{2+}$  and  $\text{Zn}^{2+}$  compete for the same binding sites on soil particles and for uptake by plant roots.[1][27][28] High concentrations of Zn can sometimes reduce the uptake of Cd by plants, an interaction that is explored for soil remediation purposes.[29] However, this competitive relationship is complex and can be influenced by the relative concentrations of the two metals and other soil factors.[26][30][31][32]

## Quantitative Data Presentation

The following tables summarize quantitative data on the distribution and concentration of cadmium and zinc in soils under various conditions.

Table 1: Speciation of Cadmium and Zinc in Soil Solution

Metal Ion	Percentage of Dissolved Fraction as Free Ion	Reference
$\text{Cd}^{2+}$	42% - 82%	[11]
$\text{Zn}^{2+}$	2% - 72%	[11]
$\text{Cd}^{2+}$	59% - 102% (mean 75%) in agricultural soils	[14]

|  $\text{Zn}^{2+}$  | 2.3% - 87% (mean 43%) in agricultural soils |[14] |

Table 2: Mobility Factor (%) of Cd, Zn, and Pb in Contaminated Alluvial Soils Mobility Factor (MF) is the percentage of metal in the exchangeable and carbonate-bound fractions.

Metal	Mobility Factor Range (%)	Reference
Cadmium (Cd)	61% - 94%	[8]
Zinc (Zn)	19% - 62%	[8]

| Lead (Pb) | 2% - 46% |[8] |

Table 3: Typical Concentrations of Cadmium and Zinc in Uncontaminated vs. Contaminated Soils (mg/kg)

Metal	Uncontaminated Soil	Contaminated Soil	Reference
Cadmium (Cd)	0.1 - 1.0	1 - 10 (can reach >100)	[33]

| Zinc (Zn) | 10 - 100 | 100 - 1000 (can reach >20,000) |[8][33] |

## Experimental Protocols

## Sequential Extraction for Metal Fractionation (Tessier Method)

This widely used method operationally defines the speciation of metals in soils by sequentially extracting them with reagents of increasing strength.

Objective: To partition total soil-bound Cd and Zn into five fractions: exchangeable, carbonate-bound, Fe-Mn oxide-bound, organic matter-bound, and residual.

Methodology:

- Sample Preparation: Air-dry a 1.0 g soil sample and pass it through a 2 mm sieve.
- Step 1: Exchangeable Fraction:
  - Add 8 mL of 1 M  $\text{MgCl}_2$  (pH 7.0) to the soil sample.
  - Shake continuously for 1 hour at room temperature.
  - Centrifuge and decant the supernatant for analysis. Wash the residue with deionized water.
- Step 2: Carbonate-bound Fraction:
  - To the residue from Step 1, add 8 mL of 1 M NaOAc (sodium acetate) adjusted to pH 5.0 with acetic acid.
  - Shake continuously for 5 hours at room temperature.
  - Centrifuge, decant the supernatant, and wash the residue.
- Step 3: Fe-Mn Oxide-bound Fraction:
  - To the residue from Step 2, add 20 mL of 0.04 M  $\text{NH}_2\text{OH}\cdot\text{HCl}$  (hydroxylamine hydrochloride) in 25% (v/v) acetic acid.
  - Heat to 96°C in a water bath for 6 hours with occasional agitation.

- Centrifuge, decant the supernatant, and wash the residue.
- Step 4: Organic Matter-bound Fraction:
  - To the residue from Step 3, add 3 mL of 0.02 M  $\text{HNO}_3$  and 5 mL of 30%  $\text{H}_2\text{O}_2$  (hydrogen peroxide), adjusted to pH 2.0 with  $\text{HNO}_3$ .
  - Heat to 85°C for 2 hours. Add another 3 mL of 30%  $\text{H}_2\text{O}_2$  and heat for 3 hours.
  - After cooling, add 5 mL of 3.2 M  $\text{NH}_4\text{OAc}$  in 20% (v/v)  $\text{HNO}_3$  and agitate for 30 minutes.
  - Centrifuge, decant the supernatant, and wash the residue.
- Step 5: Residual Fraction:
  - Digest the remaining residue with a mixture of concentrated HF and  $\text{HClO}_4$ .
- Analysis: Analyze the Cd and Zn concentration in the supernatant from each step using Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).

## Pot Experiment for Bioavailability Assessment

**Objective:** To determine the uptake and translocation of Cd and Zn from soil by a specific plant species under controlled conditions.

**Methodology:**

- **Soil Preparation:** Collect soil, air-dry, and sieve (e.g., through a 4 mm mesh). Homogenize the soil and fill into pots (e.g., 2 kg of soil per pot). If required, amend the soil with different levels of Cd and Zn salts.
- **Planting:** Sow seeds of an indicator plant (e.g., radish, lettuce, or a hyperaccumulator like *Thlaspi caerulescens*) in each pot.<sup>[17][18]</sup> Thin the seedlings to a uniform number per pot after germination.
- **Growth Conditions:** Maintain the pots in a greenhouse under controlled temperature, light, and humidity. Water regularly with deionized water to maintain a specific soil moisture

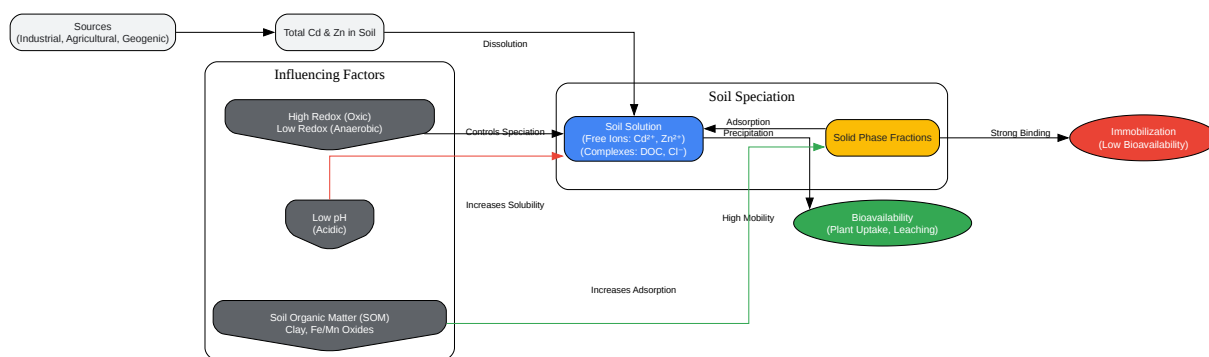
content (e.g., 70% of water holding capacity).

- Harvesting: After a defined growth period (e.g., 75 days), harvest the plants.<sup>[17]</sup> Separate the plants into roots and shoots.
- Sample Processing:
  - Wash the roots thoroughly with tap water followed by deionized water to remove adhering soil particles.
  - Dry all plant samples (roots and shoots) in an oven at 70°C to a constant weight.
  - Record the dry biomass.
  - Grind the dried plant material into a fine powder.
- Digestion and Analysis:
  - Digest a known weight of the powdered plant material using a mixture of concentrated acids (e.g., HNO<sub>3</sub> and HClO<sub>4</sub>).
  - Dilute the digestate to a known volume with deionized water.
  - Analyze the Cd and Zn concentrations using AAS or ICP-MS.
- Data Calculation: Calculate the metal uptake (concentration × biomass) and the bioconcentration factor (BCF = metal concentration in plant tissue / metal concentration in soil).

## Visualizations

### Geochemical Behavior of Cd and Zn in Soil

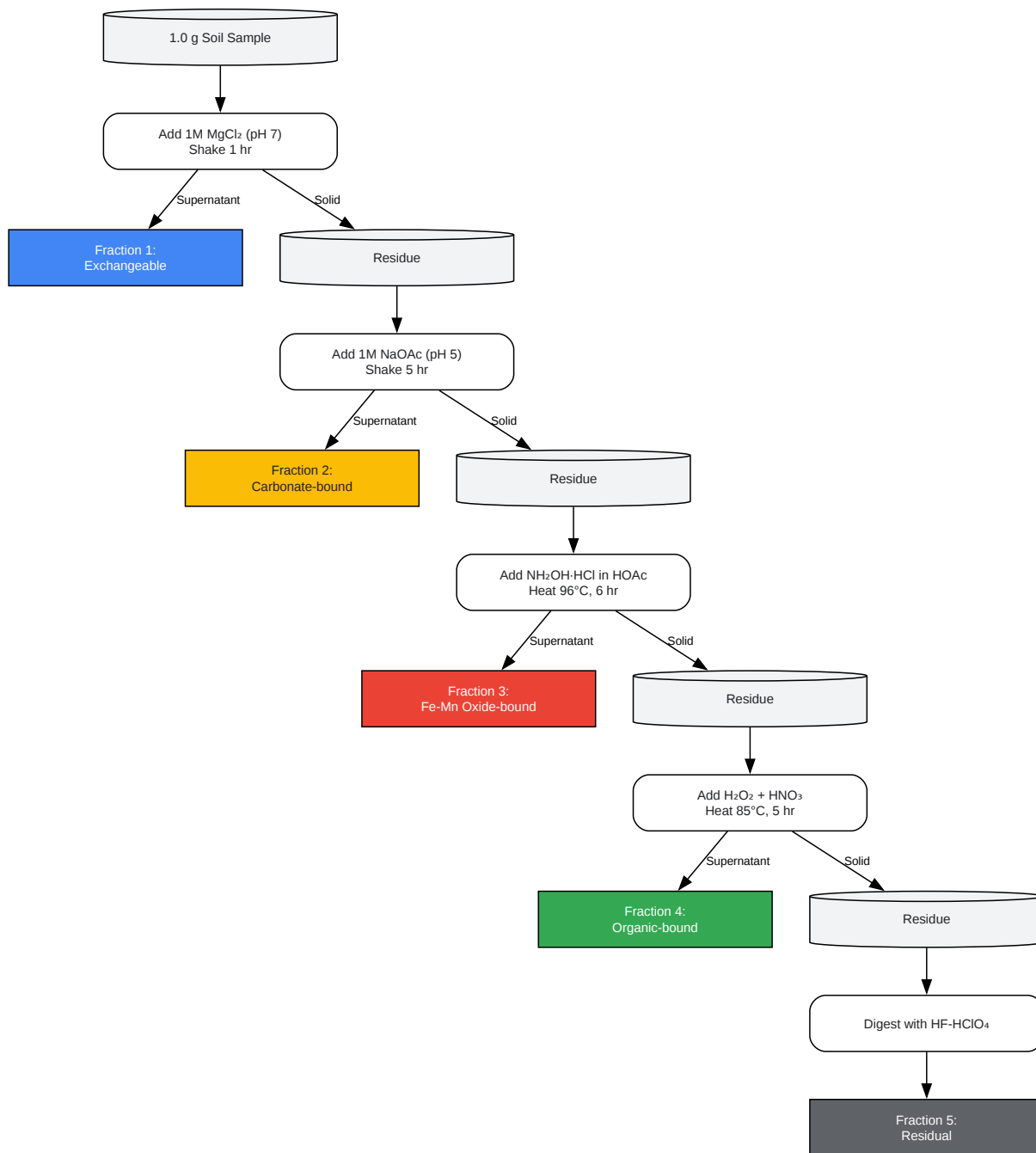




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Caption: Factors influencing the speciation and bioavailability of Cd and Zn in soil.

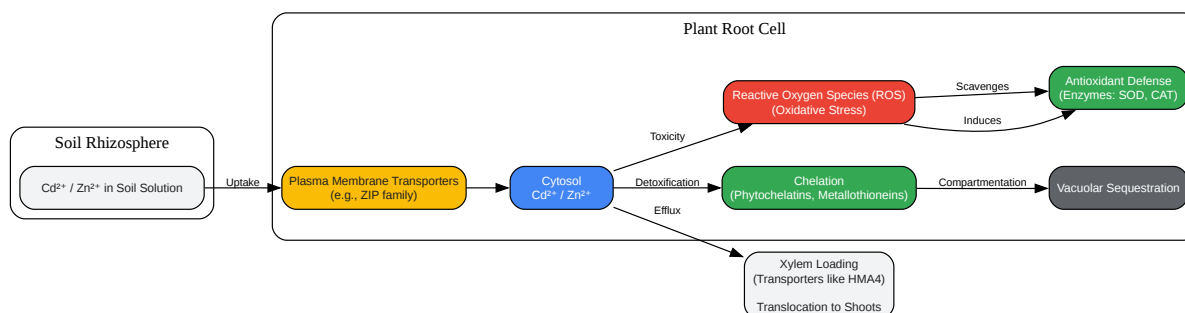
## Experimental Workflow: Sequential Extraction



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Caption: Workflow for the Tessier sequential extraction of heavy metals from soil.

## Plant Uptake and Stress Response Pathway



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Caption: Simplified pathway of Cd/Zn uptake, translocation, and stress response in plants.

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